

Perbromic Acid: Hazard Overview

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Compound Focus: Perbromic acid

CAS No.: 19445-25-1

Cat. No.: S589802

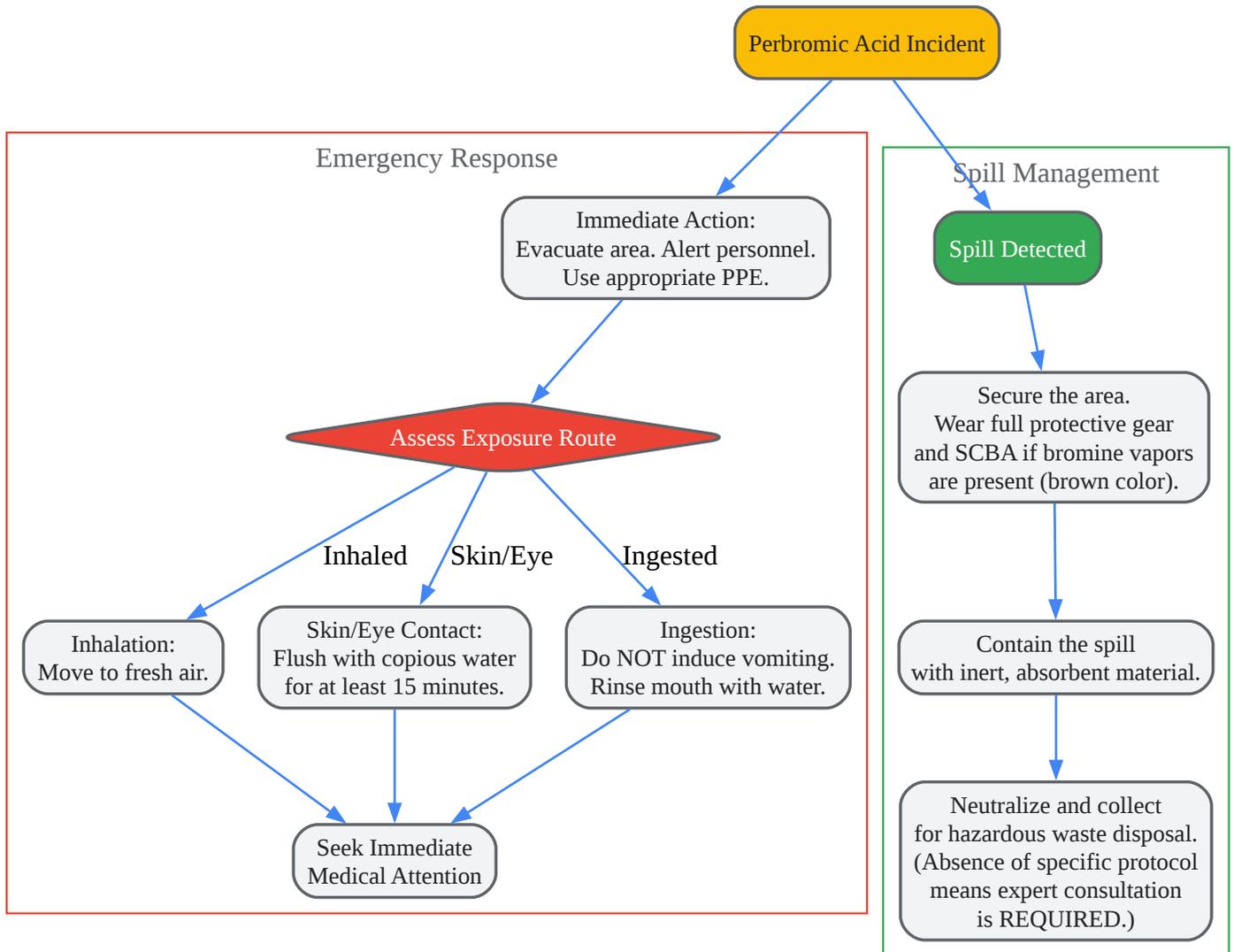
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Perbromic acid (HBrO_4) is a highly reactive and hazardous chemical that requires extreme caution. The table below summarizes its key properties and risks.

Property/Risk	Description
Chemical Classification	Strong acid, powerful oxidizer [1]
Physical Form	Colorless liquid [1]
Oxidizing Strength	Powerful oxidizer; dilute solutions act as slow oxidizing agents [1]
Decomposition	Decomposes rapidly to bromic acid and oxygen, releasing toxic brown bromine vapors [1]
Stability	Most unstable halogen(VII) oxoacid; stable in aqueous solutions $\leq 6\text{M}$; $>6\text{M}$ solutions decompose autocatalytically in air [1]
Health Effects	Corrosive and irritant; dangerous to skin, eyes, airways, and digestive tract. Overexposure can cause lung suffocation, loss of consciousness, organ damage, and death [1]

Emergency and First Aid Procedures

The following workflow outlines the general emergency response and spill management procedures for **perbromic acid** incidents.



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Frequently Asked Questions (FAQs)

Q: What makes perbromic acid particularly dangerous to handle? A: Its primary dangers stem from being a **powerful oxidizer** and its **inherent instability**. It decomposes rapidly, releasing toxic bromine vapors, and can undergo an autocatalytic decomposition at high concentrations (>6M), meaning the decomposition reaction speeds up on its own [1]. Metals like Ce^{4+} and Ag^{+} can also catalyze its decomposition [1].

Q: What is the safest way to store perbromic acid? A: Store it in a cool, well-ventilated area, away from combustibles and reducing agents. Solutions should be kept at a concentration of **6M or less** and in tightly sealed containers to prevent decomposition and release of bromine vapors. Always use secondary containment [1].

Q: Can I dispose of perbromic acid by neutralization like other acids? A: While neutralization is a common method for mineral acids, the lack of a specified protocol for **perbromic acid**, combined with its strong oxidizing power and instability, makes it exceptionally risky. A standard neutralization could trigger a violent reaction. **Consultation with a specialist in hazardous waste is mandatory.**

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References

1. - Wikipedia Perbromic acid [en.wikipedia.org]

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